

In-Depth Technical Guide: Spiro[5.5]undecane-2,4-dione

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Compound of Interest

Compound Name: Undecane-2,4-dione

Cat. No.: B15301316

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Spiro[5.5]undecane-2,4-dione, a spirocyclic compound with a core structure found in various natural products and synthetic molecules of medicinal interest. This document details its chemical identity, synthesis, and key physicochemical properties. While direct biological activity data for the parent compound is limited in publicly available literature, this guide also explores the promising anti-cancer properties of a notable derivative, highlighting the therapeutic potential of the spiro[5.5]undecane scaffold.

Chemical Identification and Properties

Spiro[5.5]undecane-2,4-dione is a bicyclic organic compound characterized by a central quaternary carbon atom shared by two rings.

IUPAC Name: spiro[5.5]undecane-2,4-dione[1] CAS Number: 1481-99-8[1]

Physicochemical Data

A summary of the key computed physicochemical properties of Spiro[5.5]undecane-2,4-dione is presented in the table below. This data is essential for understanding its behavior in various experimental and biological systems.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₆ O ₂	PubChem[1]
Molecular Weight	180.24 g/mol	PubChem[1]
XLogP3-AA	2.2	Guidechem[2]
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	2	Guidechem[2]
Rotatable Bond Count	0	PubChem
Exact Mass	180.115029749	PubChem[1]
Topological Polar Surface Area	34.1 Å ²	Guidechem[2]
Heavy Atom Count	13	Guidechem[2]
Complexity	219	Guidechem[2]

Synthesis of Spiro[5.5]undecane Derivatives

The synthesis of the spiro[5.5]undecane scaffold can be achieved through various organic reactions. A notable method involves a microwave-assisted Michael reaction, which offers high efficiency and reduced reaction times compared to conventional methods.

Experimental Protocol: Microwave-Assisted Synthesis of 7,11-bis(4-fluorophenyl)-3,3-dimethylspiro[5.5]undecane-1,5,9-trione

This protocol describes the synthesis of a substituted spiro[5.5]undecane derivative with demonstrated anti-cancer activity.

Materials:

- Dimedone (1a)
- (1E,4E)-1,5-Bis(4-fluorophenyl)penta-1,4-dien-3-one (1b)

- Triethylamine
- Dichloromethane (CH_2Cl_2)
- Chloroform
- Magnesium Sulfate (MgSO_4)
- Hexane
- Ethyl Acetate

Procedure:

- A mixture of dimedone (1 mmol) and (1E,4E)-1,5-Bis(4-fluorophenyl)penta-1,4-dien-3-one (1 mmol) is placed in a microwave flask.
- To this mixture, 5 mL of CH_2Cl_2 and triethylamine (1.25 mmol, 0.128 g) are added.
- The reaction mixture is subjected to microwave irradiation at 200 W and 40°C for 15 minutes.
- The progress of the reaction is monitored using Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is poured into 10 mL of cold water and extracted three times with 20 mL of chloroform.
- The combined organic extracts are dried over MgSO_4 .
- The solvent is evaporated, and the resulting product is purified by column chromatography using a gradient of Hexane:Ethyl Acetate (starting from 4:1).

This method has been reported to achieve yields of up to 98%.

Biological Activity and Therapeutic Potential

While studies on the biological activity of the parent Spiro[5.5]undecane-2,4-dione are not widely available, research into its derivatives has shown significant promise, particularly in the

field of oncology.

Anti-Cancer Activity of a Spiro[5.5]undecane Derivative

A study on 7,11-bis(4-fluorophenyl)-3,3-dimethylspiro[5.5]undecane-1,5,9-trione, synthesized via the protocol described above, demonstrated potent *in vitro* anti-cancer activity against the human liver cancer cell line SK-Hep1.

Cell Line	Compound	IC ₅₀ Value	Reference
SK-Hep1	7,11-bis(4-fluorophenyl)-3,3-dimethylspiro[5.5]undecane-1,5,9-trione	23.67 ± 4 µM	DergiPark[3]

This finding suggests that the spiro[5.5]undecane scaffold can serve as a valuable building block for the design of novel anti-cancer drug candidates.

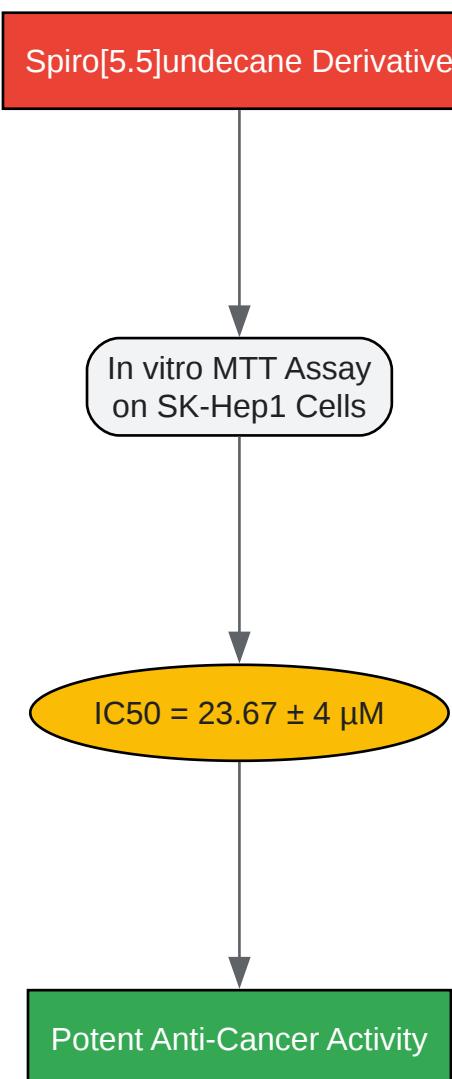
Experimental and Logical Diagrams

To visually represent the information discussed, the following diagrams have been generated using the DOT language.



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Caption: Microwave-assisted synthesis workflow for a spiro[5.5]undecane derivative.



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Caption: Logical flow of the in vitro anti-cancer activity assessment.

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